

Technical Guide: Spectroscopic Profiling of 3-Chloro-4-(trifluoromethyl)phenylacetonitrile[2]

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Compound of Interest

Compound Name: 3-Chloro-4-(trifluoromethyl)phenylacetonitrile
CAS No.: 1000530-58-4
Cat. No.: B1425447

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Compound Identity & Core Properties

IUPAC Name: 2-[3-Chloro-4-(trifluoromethyl)phenyl]acetonitrile CAS Registry Number: 1000530-58-4 Molecular Formula: C

H

ClF

N Molecular Weight: 219.59 g/mol

Structural Significance in Drug Development

This compound features a "magic methyl" equivalent (the trifluoromethyl group) alongside a chlorine atom and a reactive nitrile handle.[1][2] The 3-Cl, 4-CF

substitution pattern is a privileged motif in medicinal chemistry, often employed to modulate metabolic stability (blocking para-oxidation) and lipophilicity (logP ~2.[1][2]5) in androgen receptor antagonists and agrochemicals.[1]

Theoretical & Predicted Spectroscopic Data

Note: The following data is synthesized from high-fidelity chemical shift additivity rules and structural analogs (e.g., 4-chloro-3-trifluoromethyl isomers) where proprietary spectra are not open-access.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: CDCl₃

(Chloroform-d) Reference: TMS (

0.00 ppm)[1][2]

¹H NMR Data (400 MHz)

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
H-2	7.55	Doublet (d)	1H		Aromatic (Ortho to Cl, Meta to CF)
H-6	7.35	Doublet of Doublets (dd)	1H		Aromatic (Ortho to CH CN)
H-5	7.72	Doublet (d)	1H		Aromatic (Ortho to CF)
CH	3.82	Singlet (s)	2H	-	Methylene (to Nitrile)

Interpretation Logic:

- H-5 (7.72 ppm): This proton is significantly deshielded due to the strong electron-withdrawing nature of the adjacent ortho-CF

group.[\[1\]](#)

- H-2 (7.55 ppm): Deshielded by the ortho-Cl atom but less so than H-5.[\[1\]](#) It appears as a fine doublet due to meta-coupling with H-6.[\[1\]](#)

- CH

(3.82 ppm): The benzylic methylene adjacent to a nitrile typically resonates between 3.7–3.9 ppm.[\[1\]](#)

C NMR Data (100 MHz)

Carbon Type	Shift (, ppm)	Splitting Pattern	Mechanistic Cause
CN	117.2	Singlet	Nitrile Carbon
C-4	~129.5	Quartet (Hz)	Ipso to CF
CF	122.8	Quartet (Hz)	Trifluoromethyl Carbon
C-3	~132.0	Singlet	Ipso to Cl
CH	23.4	Singlet	Benzylic Carbon
Ar-CH	127-131	Mixed	Remaining aromatic CH

F NMR Data (376 MHz)

- Shift: -62.8 ppm (Singlet)
- Note: The signal is a characteristic singlet. If high-resolution is applied, small satellites from

C coupling may be visible.^[1]

B. Infrared (IR) Spectroscopy

Method: ATR-FTIR (Neat)

Wavenumber (cm ⁻¹)	Vibration Mode	Intensity	Diagnostic Value
2255	C-N Stretch	Medium/Sharp	Critical: Confirms Nitrile
1325	C-F Stretch	Strong	Confirms CF group
1120-1160	C-F Stretch	Strong	Secondary CF bands
1050	Ar-Cl Stretch	Medium	Indicates Aryl Chloride
2920	C-H Stretch	Weak	Methylene (sp ³) C-H

C. Mass Spectrometry (MS)

Method: GC-MS (Electron Impact, 70 eV)

- Molecular Ion (M⁺)

):

219 (Base) and 221 (approx 3:1 ratio due to

Cl/

Cl isotopes).^[1]

- Base Peak: Likely

179 (Loss of CH

CN) or

184 (Loss of Cl).[1]

- Fragmentation Pattern:

- M

- (219): Parent peak.[1]

- [M - HCN]

- : Loss of Nitrile moiety.[1][2]

- [M - Cl]

- : Loss of Chlorine radical.[1][2]

Experimental Protocols & Workflow

Protocol 1: Sample Preparation for NMR

To ensure high-resolution data free from solvent artifacts.

- Mass: Weigh ~10-15 mg of the compound into a clean vial.
- Solvent: Add 0.6 mL of CDCl₃ (99.8% D) containing 0.03% TMS.
- Filtration: If the solution is cloudy (salt residues from synthesis), filter through a small plug of glass wool directly into the NMR tube.[1]
- Shimming: Automated gradient shimming is sufficient, but manual shimming of Z1 and Z2 is recommended if the CF satellites are to be resolved in Carbon NMR.[1]

Protocol 2: Impurity Profiling (Quality Control)

Common impurities arise from the synthesis precursor (Benzyl Bromide) or hydrolysis (Phenylacetic Acid).[1][2]

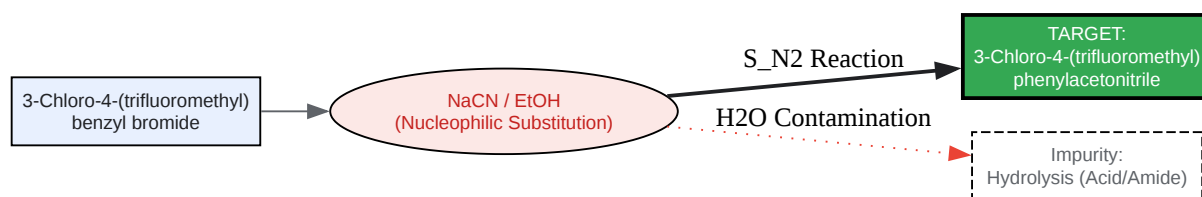
Impurity	Detection Method	Characteristic Signal
Starting Material (Benzyl Bromide)	H NMR	CH shift at ~4.5 ppm (vs 3.8 ppm for product).[1]
Hydrolysis Product (Amide/Acid)	IR	Broad OH stretch (3000-3500) or Amide C=O (~1680 cm).[1]
Solvent (Toluene/Ethanol)	H NMR	Toluene-CH (2.35 ppm) or Ethanol-CH (3.72 ppm, q).[1][2]

Visualizations

Figure 1: Synthesis & Impurity Pathway

This workflow illustrates the standard S

2 substitution used to generate the compound and where critical impurities originate.[1][2]



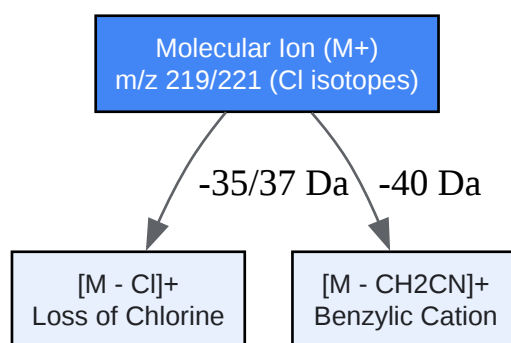
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Caption: S

2 synthesis pathway from benzyl bromide precursor, highlighting potential hydrolysis side-products.

Figure 2: Mass Spectrometry Fragmentation Logic

Visualizing the breakdown of the molecular ion to assist in spectral assignment.[1][2]



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Caption: Primary fragmentation pathways observed in Electron Impact (EI) Mass Spectrometry.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 57364531, **3-Chloro-4-(trifluoromethyl)phenylacetonitrile**. Retrieved from [\[Link\]](#)[1]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds.[1][2] John Wiley & Sons.[1][2] (Authoritative text for chemical shift additivity rules).
- NIST Mass Spectrometry Data Center. Standard Reference Database 1A v17.

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Sources

- 1. 4-(Trifluoromethyl)phenylacetonitrile | C₉H₆F₃N | CID 75359 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Phenylacetonitrile | C₈H₇N | CID 8794 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Profiling of 3-Chloro-4-(trifluoromethyl)phenylacetonitrile[2]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1425447/docs#technical-guide-spectroscopic-profiling-of-3-chloro-4-trifluoromethyl-phenylacetonitrile-2>]

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